

what is trimethyl orthoformate

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Compound Focus: Trimethoxymethane

CAS No.: 149-73-5

Cat. No.: S1491746

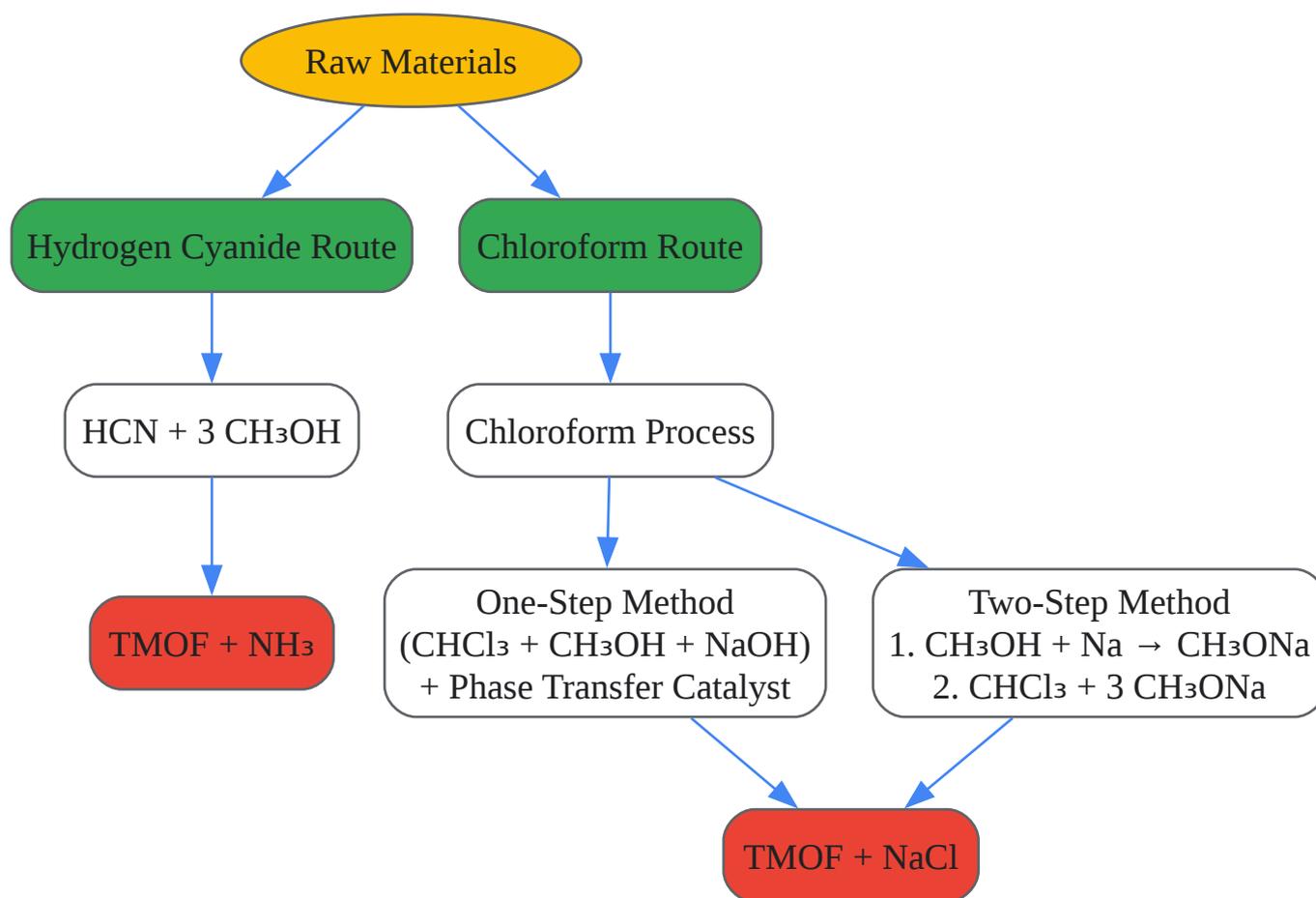
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Synthesis and Production

Trimethyl orthoformate is produced industrially via several methods, balancing technology maturity with environmental and safety considerations.

- **Chloroform Route:** This method involves the reaction of chloroform with sodium methoxide, an example of the Williamson ether synthesis [1] [2].
- **Two-Step Process:** Methanol first reacts with sodium metal or sodium hydroxide to produce sodium methoxide. This is followed by reaction with chloroform to yield TMOF [2]. This is a mature technology but generates significant waste (NaCl) [2].
- **One-Step Process:** Chloroform, methanol, and sodium hydroxide react in a single step using a phase-transfer catalyst (e.g., tributylbenzyl ammonium chloride) [2]. This is considered a cleaner production technology [2].
- **Hydrogen Cyanide (HCN) Route:** This industrial-scale method involves the methanolysis of highly toxic hydrogen cyanide [1] [2]. It requires stringent safety measures due to the toxicity of HCN [2].

The workflow below summarizes the two main industrial synthesis pathways.



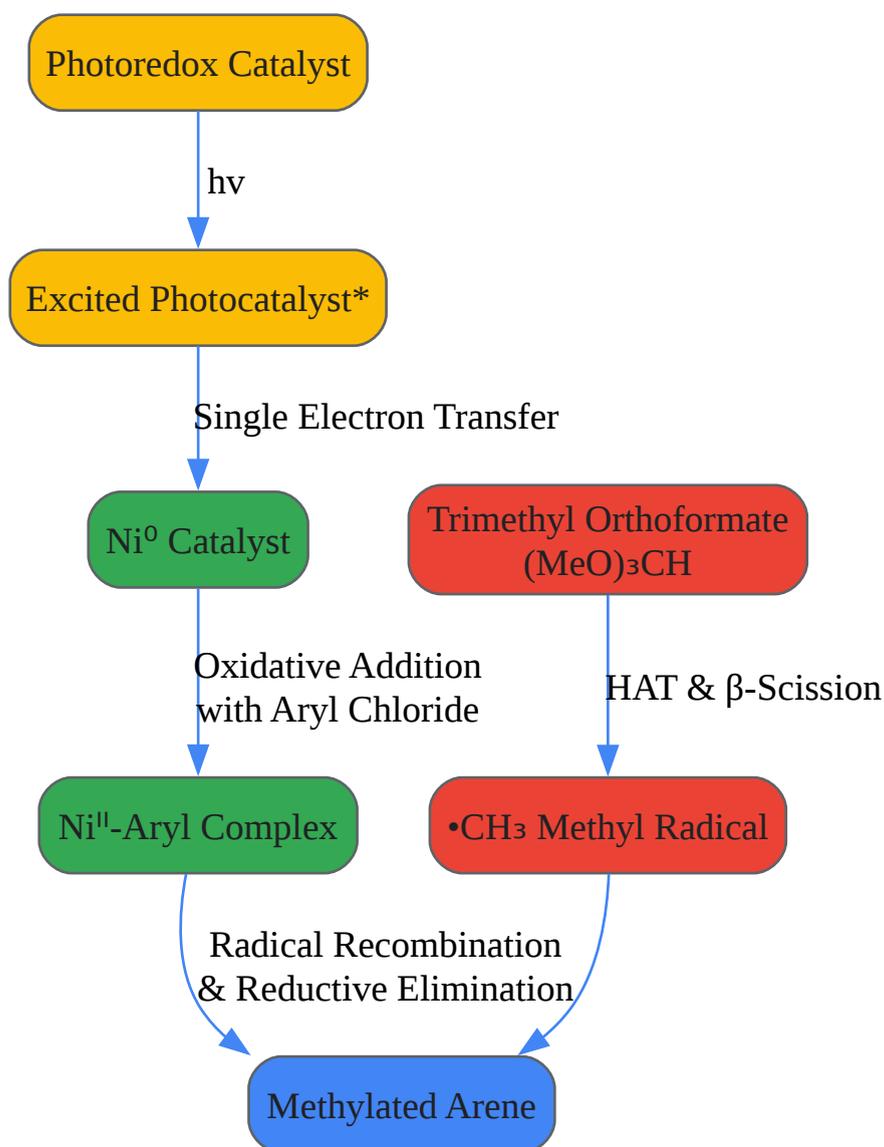
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Key Applications in Pharmaceutical R&D

TMOF's versatility makes it valuable for constructing complex molecules in drug development.

- **Methyl Ether Formation:** TMOF reacts with aldehydes to form acetals, which can be deprotected back to the aldehyde. This allows for temporary protection of aldehyde groups during multi-step synthesis [1].
- **Introduction of Formyl Groups:** TMOF acts as a formylating agent for nucleophilic substrates like amines (RNH₂) to form formamides (R-NH-CHO) [1]. These formamides can undergo further reactions to build heterocyclic ring systems [1].
- **Novel Role as a Methyl Radical Source:** Recent (2020) advancements in photoredox catalysis use TMOF as a source of methyl radicals for methylation. This method permits methylation of (hetero)aryl chlorides and acyl chlorides under mild conditions with broad functional group compatibility [3].

The diagram below illustrates this novel photoredox nickel-catalyzed mechanism.



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Experimental Protocol: Nickel/Photoredox-Catalyzed Methylation

This procedure enables methylation of (hetero)aryl chlorides using TMOF as a methyl source [3].

- **Reaction Setup:** In an inert atmosphere glovebox, add to a vial:
 - **Nickel catalyst:** NiCl₂•glyme (10 mol%)
 - **Ligand:** 4,4'-di-tert-butylbipyridine (dtbbpy, 15 mol%)
 - **Photoredox catalyst:** Ir[dF(CF₃)ppy]₂(dtbbpy)PF₆ (1 mol%)
 - **Base:** K₃PO₄ (2.0 equivalents)
 - **Substrate:** Aryl chloride (0.1 mmol, 1.0 equivalent)

- **Solvent Addition:** Add trimethyl orthoformate (0.05 M concentration relative to substrate) as the sole solvent [3].
- **Reaction Execution:** Seal the vial, remove from glovebox, and stir under irradiation from **34 W blue LEDs** at room temperature. Monitor reaction progress by TLC or GC/MS.
- **Work-up:** Upon completion, dilute the reaction mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine. Purify the crude product by flash chromatography.

Market Overview and Commercial Landscape

The global Trimethyl Orthoformate market demonstrates robust growth, driven by pharmaceutical demand.

Market Aspect	Details
Market Size (2025)	Estimated \$150 million to \$350 million [4] [5]
Projected Market Size (2033)	Estimated \$260 million to \$590 million [4] [5]
CAGR (2025-2033)	~6% to 6.5% [4] [5]
Key Purity Segments	Below 95%, 95%-97%, 97%-99%, Above 99% (dominant segment) [4] [5] [6]
Key Application Segments	Medical/Pharmaceuticals , Textile, Dye, Others [4] [5] [6]
Dominant Region	Asia-Pacific (particularly China) [4] [5]
Leading Players	Zibo Wanchang, Linshu Huasheng Chemical, Shandong Xinhua Pharmaceutical, Sinobioway Biomedicine [4] [6]

Safety and Handling Considerations

Trimethyl orthoformate requires careful handling due to several hazards [1] [7].

- **Flammability:** It is a **highly flammable liquid** with a low flash point. Keep away from heat and ignition sources. Use non-sparking tools [7].
- **Health Effects:** Causes serious eye irritation and skin irritation. May cause respiratory irritation [7].

- **Reactivity:** It is **moisture-sensitive** and decomposes in contact with water [2] [7].
- **Safe Handling:** Always wear appropriate personal protective equipment (PPE) including eye protection and gloves. Handle in a well-ventilated area, preferably in a fume hood [7].

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